

Application Note: N-Desmethyl Azithromycin B in Drug Metabolism & Bioanalysis[1][2]

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Compound of Interest

Compound Name: *N*-Desmethyl Azithromycin B

Cat. No.: B13851173

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Executive Summary

N-Desmethyl Azithromycin B (C₃₇H₇₀N₂O₁₁, MW 718.[1][2][3]96) is a critical reference standard used in the high-precision characterization of Azithromycin drug substances and biological samples. While often overshadowed by the primary metabolite (N-Desmethyl Azithromycin), the "B" variant—derived from the 3-deoxy congener of Azithromycin—represents a distinct analytical challenge.[1][3]

Its presence serves as a dual-purpose biomarker:

- **CMC & Quality Control:** It acts as a "fingerprint" impurity, indicating the presence of Azithromycin B (Impurity B) in the starting API and its subsequent degradation or metabolism.[3]
- **DMPK & MetID:** It allows for the reaction phenotyping of minor metabolic pathways, specifically distinguishing between the metabolism of the parent drug and its biosynthetic impurities.

This guide details the specific protocols for the identification, separation, and quantification of **N-Desmethyl Azithromycin B**, ensuring rigorous discrimination from isobaric interferences.

Chemical Identity & Mechanistic Context[1][4]

To apply this standard effectively, one must understand its structural origin.[3] Azithromycin API typically contains trace amounts of Azithromycin B (3-Deoxyazithromycin).[2][3][4] Both the parent drug and this impurity undergo N-demethylation via CYP3A4.

- Parent Pathway: Azithromycin

N-Desmethyl Azithromycin (Major Metabolite).[2][3]

- Impurity Pathway: Azithromycin B

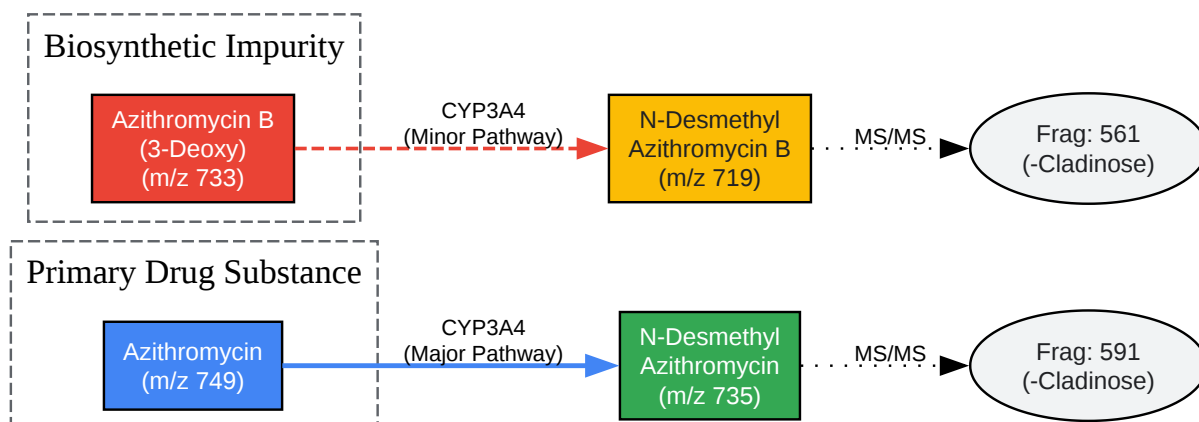
N-Desmethyl Azithromycin B (Trace Metabolite).[2][3]

Structural Differentiation Table[1][2]

Compound	Formula	Monoisotopic Mass ()	Structural Feature	Key Fragment (Loss of Cladinose)
Azithromycin	C38H72N2O12	749.51	Parent Macrolide	591.4
N-Desmethyl Azithromycin	C37H70N2O12	735.49	Loss of -CH3 on Desosamine	577.4
Azithromycin B	C38H72N2O11	733.51	3-Deoxy (Lactone Ring)	575.4
N-Desmethyl Azithromycin B	C37H70N2O11	719.50	3-Deoxy + N-Desmethyl	561.4

Visualizing the Metabolic Workflow

The following diagram illustrates the parallel metabolic pathways that necessitate the use of **N-Desmethyl Azithromycin B** as a discrete standard.



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Caption: Parallel metabolic clearance of Azithromycin and its impurity Azithromycin B via CYP3A4-mediated N-demethylation.[1][2][3]

Protocol: LC-MS/MS Quantification & Identification[1][2]

This protocol is designed for the simultaneous quantification of Azithromycin and its desmethyl metabolites in human plasma or microsomal incubations.

Instrumentation & Conditions[3][7][8]

- System: UPLC coupled to a Triple Quadrupole Mass Spectrometer (e.g., Sciex 6500+ or Waters Xevo TQ-XS).
- Column: Waters XBridge C18 (2.1 × 50 mm, 3.5 μm) or Phenomenex Synergi Hydro-RP.[1][2][3] Note: Macrolides require robust end-capping to prevent peak tailing.[1][2]
- Mobile Phase A: 10 mM Ammonium Acetate + 0.1% Formic Acid in Water (pH ~4.5).[2][3]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[3]
- Flow Rate: 0.4 mL/min.[3]

MS/MS Transitions (MRM)

The specificity of this assay relies on the "Loss of Cladinose" (-158 Da) transition, which is conserved across the family but shifts in mass due to the core structure modifications.[\[3\]](#)

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Dwell Time (ms)
N-Desmethyl Azithromycin B	719.5	561.4	35	50
N-Desmethyl Azithromycin	735.5	577.4	32	50
Azithromycin (Parent)	749.5	591.4	30	20
Azithromycin-d3 (IS)	752.5	594.4	30	20

Sample Preparation (Solid Phase Extraction)

Due to the low polarity of macrolides, Liquid-Liquid Extraction (LLE) or SPE is preferred over protein precipitation to remove phospholipids that cause matrix effects.[\[2\]](#)[\[3\]](#)

- Aliquot: Transfer 100 μ L of plasma/microsomal supernatant to a clean tube.
- IS Addition: Add 10 μ L of Internal Standard (Azithromycin-d3, 500 ng/mL).
- Basification: Add 200 μ L of 0.1 M Sodium Carbonate (pH 10) to ensure the amine groups are uncharged.
- Extraction: Add 1 mL Methyl tert-butyl ether (MTBE).
- Agitation: Vortex for 5 minutes; Centrifuge at 4000 rpm for 5 minutes.
- Reconstitution: Evaporate the supernatant under nitrogen at 40°C. Reconstitute in 100 μ L Mobile Phase A/B (70:30).

Application in Reaction Phenotyping

When conducting in vitro metabolism studies (e.g., in liver microsomes), **N-Desmethyl Azithromycin B** is used to verify the clearance mechanism of the "B" impurity.[\[2\]](#)[\[3\]](#)

Experimental Design:

- Substrate: Incubate Azithromycin B (isolated or synthesized) at 1 μ M with human liver microsomes (HLM).
- Inhibitors: Co-incubate with Ketoconazole (1 μ M, CYP3A4 inhibitor) and Quinidine (1 μ M, CYP2D6 inhibitor).[\[2\]](#)[\[3\]](#)
- Readout: Monitor the formation of **N-Desmethyl Azithromycin B** (m/z 719 561).[\[3\]](#)
- Interpretation:
 - If Ketoconazole inhibits formation by >80%, the clearance of the "B" impurity is CYP3A4-driven.
 - Significance: This confirms that drug-drug interactions (DDIs) affecting the parent drug will likely affect the impurity clearance similarly, simplifying safety assessment.[\[2\]](#)[\[3\]](#)

References

- Mechanism of Macrolide Metabolism
 - Title: Metabolism of azithromycin by human liver microsomes: involvement of cytochrome P450 3A4.
 - Source: Drug Metabolism and Disposition.[\[3\]](#)
 - Link:[\[Link\]](#)
- Impurity Profiling of Azithromycin

- Title: Analysis of unknown compounds in azithromycin bulk samples with liquid chromatography coupled to ion trap mass spectrometry.[5]
- Source: Rapid Communications in Mass Spectrometry.[3][5]
- Link:[Link][2][3]
- Bioanalytical Method Validation (FDA Guidance)
 - Title: Bioanalytical Method Validation Guidance for Industry.[3]
 - Source: U.S. Food and Drug Administration.[3]
 - Link:[Link][2][3]
- Chemical Structure & Properties (PubChem)
 - Title: N-Desmethyl Azithromycin (Related Compound Data).[2][3][5][6][7][8][9][10]
 - Source: N
 - Link:[Link][2][3]

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